

An In-depth Technical Guide to the Physicochemical Properties of 1,3-Diphenethylurea

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Compound of Interest

Compound Name: 1,3-Diphenethylurea

Cat. No.: B181207

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available physical properties of **1,3-diphenethylurea**, also known as N,N'-bis(2-phenylethyl)urea. Due to the limited availability of experimental data in published literature, this document also furnishes comprehensive, standard experimental protocols for the determination of its melting and boiling points.

Quantitative Data Summary

The available physicochemical data for **1,3-diphenethylurea** (CAS Registry Number: 5467-84-5) is summarized in the table below. It should be noted that while a melting point has been reported, the boiling point is not readily available in the surveyed chemical literature.

Property	Value	Unit	Reference
Melting Point	140-141	°C	[1]
Boiling Point	Not Available	-	
Molecular Formula	C ₁₇ H ₂₀ N ₂ O	-	
Molecular Weight	268.35	g/mol	

Experimental Protocols

For researchers requiring the determination or verification of the physical properties of **1,3-diphenethylurea**, the following standard laboratory protocols are provided.

This protocol describes the determination of the melting point range of a solid organic compound using a melting point apparatus or a Thiele tube. A pure substance typically melts over a narrow range of 1-2°C.

Materials:

- **1,3-Diphenethylurea** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube setup
- Thermometer
- Mortar and pestle
- Heating oil (e.g., mineral oil or silicone oil) if using a Thiele tube
- Bunsen burner or heating mantle

Procedure:

- Sample Preparation:
 - Ensure the **1,3-diphenethylurea** sample is completely dry.
 - Place a small amount of the sample on a clean, dry surface. If the crystals are large, gently crush them to a fine powder using a mortar and pestle.
 - Load the capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.

- To pack the sample at the bottom of the tube, tap the sealed end gently on a hard surface or drop the tube through a long, narrow glass tube onto the benchtop. The packed sample height should be approximately 2-3 mm.
- Melting Point Measurement (using a Melting Point Apparatus):
 - Insert the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the apparatus to heat rapidly to a temperature about 15-20°C below the expected melting point (a preliminary rapid heating can be done to find an approximate range).
 - As the temperature approaches the expected melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).
- Melting Point Measurement (using a Thiele Tube):
 - Fill the Thiele tube with an appropriate heating oil to a level just above the top of the side arm.
 - Attach the capillary tube to a thermometer using a small rubber band or a piece of tubing. The sample in the capillary should be level with the thermometer bulb.
 - Immerse the thermometer and the attached capillary tube in the oil of the Thiele tube, ensuring the rubber band is above the oil level.
 - Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner. The design of the tube will ensure uniform heat distribution via convection currents.
 - Observe the sample and the thermometer, following the same procedure for recording the melting range as with the melting point apparatus.

Given that the boiling point of **1,3-diphenethylurea** is not reported and it may be a high-boiling liquid or a solid at room temperature, a micro-method is suitable for its determination, requiring only a small amount of the substance.

Materials:

- **1,3-Diphenethylurea** sample
- Small test tube (e.g., 10 x 75 mm) or a fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or a beaker with high-boiling heating oil
- Apparatus for heating (Bunsen burner or hot plate)
- Clamp and stand

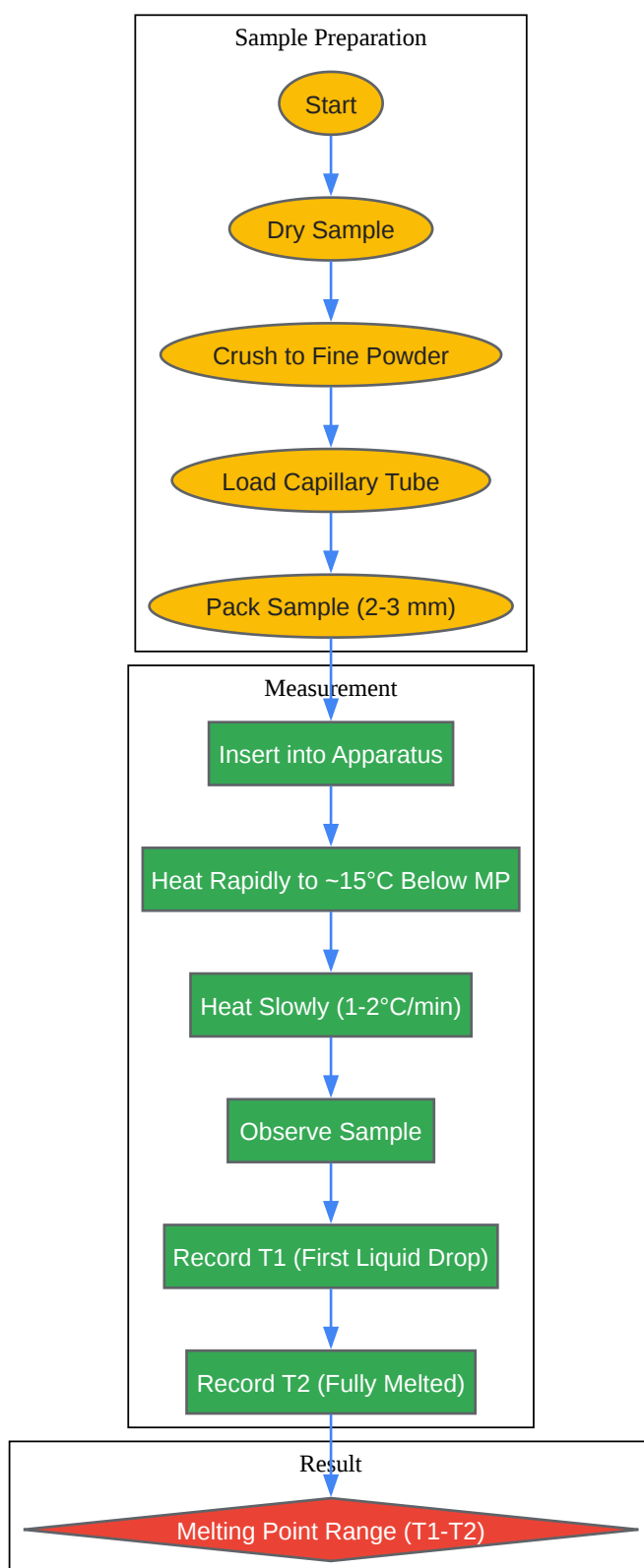
Procedure:

- Apparatus Setup:
 - Place a small amount (0.5-1 mL) of the **1,3-diphenethylurea** sample into the small test tube. If the substance is solid at room temperature, it should be melted before proceeding.
 - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid sample.
 - Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Suspend the entire assembly in a heating bath (Thiele tube or oil bath in a beaker) so that the heat is transferred evenly.
- Boiling Point Measurement:

- Begin to heat the bath gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out from the open end.
- Continue heating until the temperature reaches the boiling point of the liquid. At this point, the vapor pressure of the liquid will equal the atmospheric pressure, and a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Once a steady stream of bubbles is observed, remove the heat source and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid begins to be drawn back into the capillary tube, record the temperature. This temperature is the boiling point of the liquid.

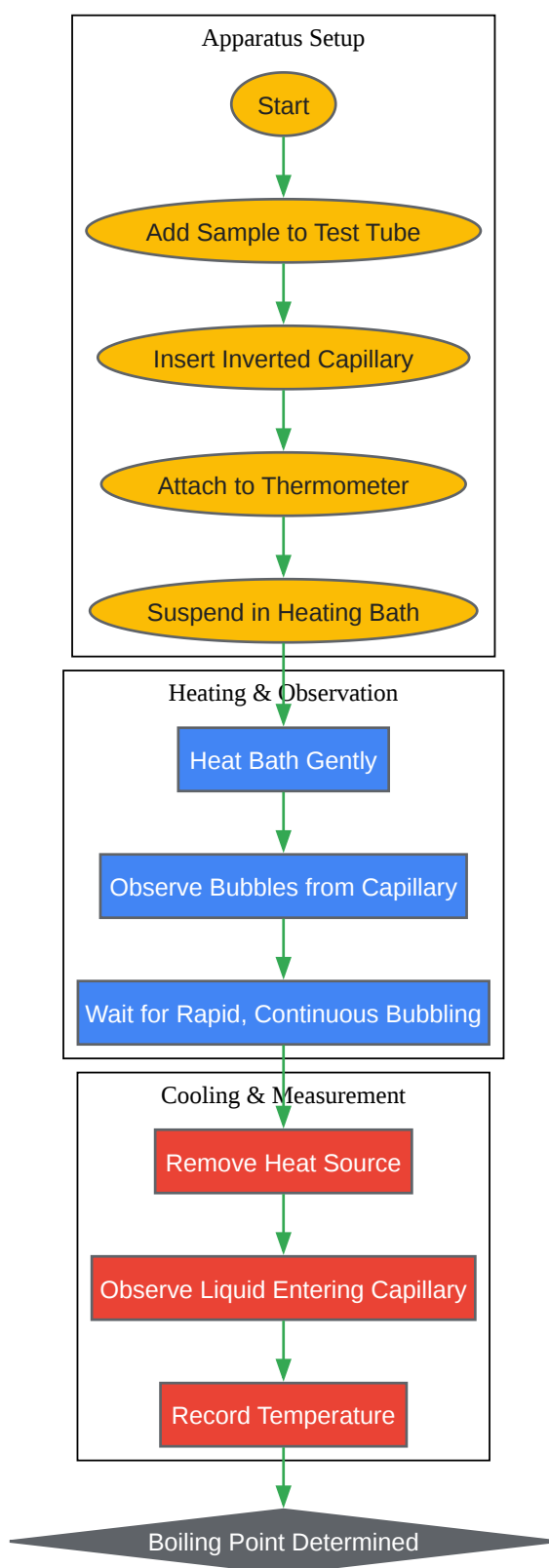
Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro Boiling Point Determination.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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